JNc-440: A Technical Guide to Solubility and Stability

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*JNc-440*
Cat. No.:	*B15616300*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **JNc-440**, a potent antihypertensive agent. Due to the limited publicly available data for this specific compound, this guide supplements known values with detailed, industry-standard experimental protocols for solubility and stability testing. This allows researchers to understand both the known properties of **JNc-440** and the methodologies required to generate further characterization data.

Core Physicochemical and Solubility Data

The known solubility and storage information for **JNc-440** is summarized below. It is important to note that aqueous solubility data, which is critical for many biological assays, is not currently available in the public domain and would need to be determined experimentally.

© 2026 BenchChem. All rights reserved.

Parameter	Value	Conditions	Source
Molecular Formula	$C_{26}H_{24}N_4O_3$	N/A	[1]
Molecular Weight	440.49 g/mol	N/A	[1]
Form	Solid	N/A	[1]
Solubility in DMSO	50 mg/mL	25°C	

Stability Profile

The recommended storage conditions for **JNc-440** in both solid and solvent forms have been reported and are crucial for maintaining the compound's integrity over time.

Form	Storage Temperature	Shelf Life	Source
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent	-80°C	6 months	[1]
-20°C	1 month	[1]	

General Stability Advice: When preparing stock solutions, it is recommended to store them in aliquots in tightly sealed vials for use within one month.[1] To prevent degradation, repeated freeze-thaw cycles should be avoided.[1]

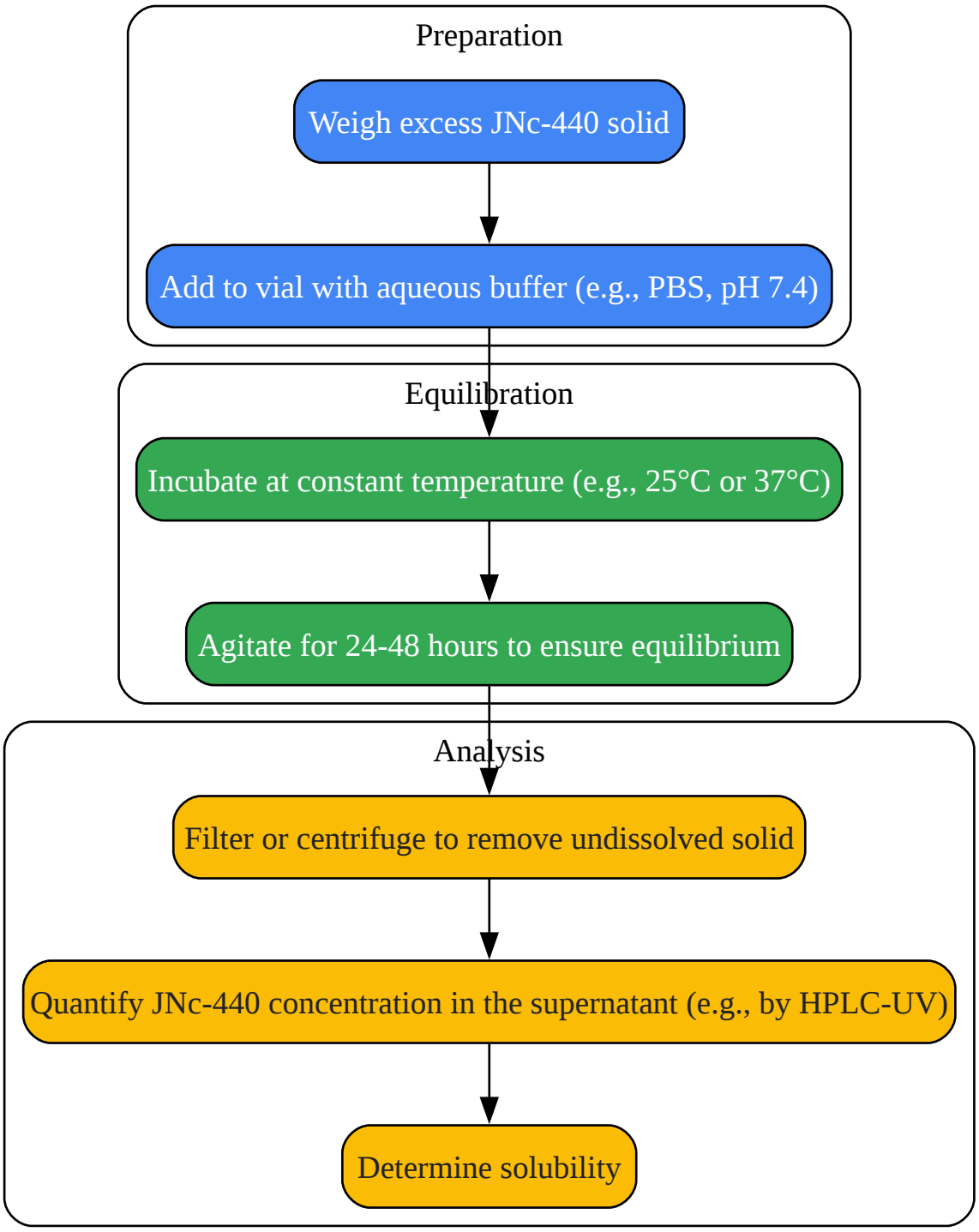
Experimental Protocols

While specific experimental protocols for **JNc-440** are not publicly available, the following sections detail standardized methodologies for determining solubility and stability, which can be adapted for the characterization of **JNc-440**.

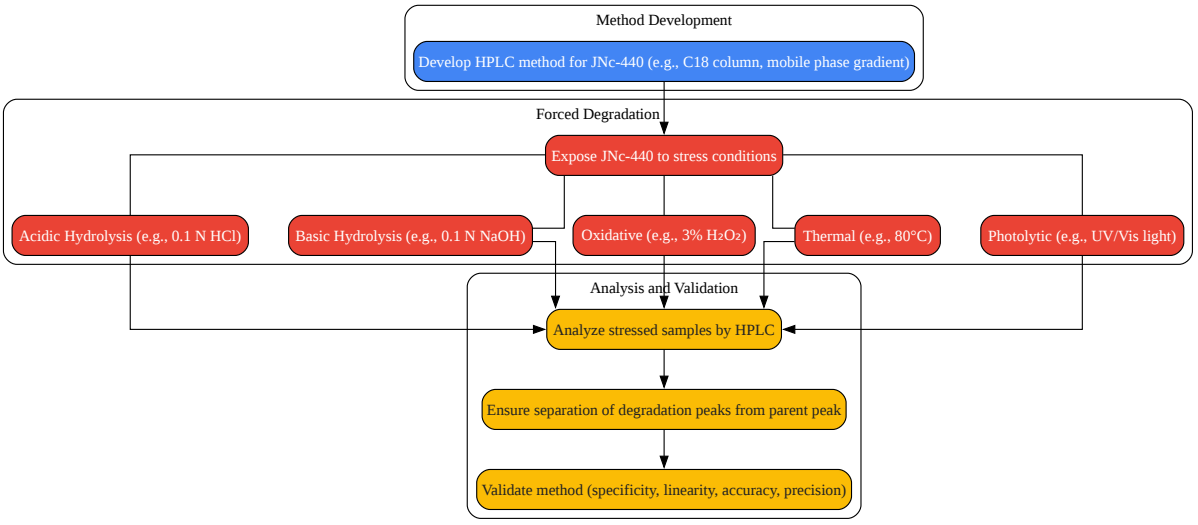
Aqueous Solubility Determination (Shake-Flask Method)

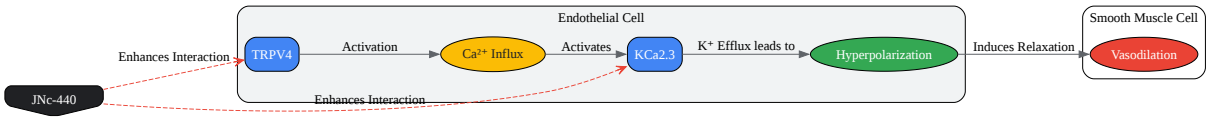
This protocol outlines the widely accepted shake-flask method for determining the thermodynamic solubility of a compound in an aqueous buffer.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. JNc-440 - Immunomart [immunomart.com]
- To cite this document: BenchChem. [JNc-440: A Technical Guide to Solubility and Stability]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616300/docs#jnc-440-a-technical-guide-to-solubility-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.